

(3-Chloropyridin-4-YL)methanol: A Technical Overview for Researchers

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Compound of Interest

Compound Name: (3-Chloropyridin-4-YL)methanol

Cat. No.: B1354690

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(3-Chloropyridin-4-YL)methanol is a halogenated pyridine derivative that serves as a crucial building block in the synthesis of a variety of chemical compounds, particularly in the pharmaceutical and agrochemical industries. Its strategic functionalization, featuring a chloropyridine core with a hydroxymethyl group, makes it a versatile intermediate for the development of more complex molecules. This technical guide provides an in-depth look at its chemical properties, synthesis, and applications for researchers, scientists, and professionals in drug development.

Core Molecular Data

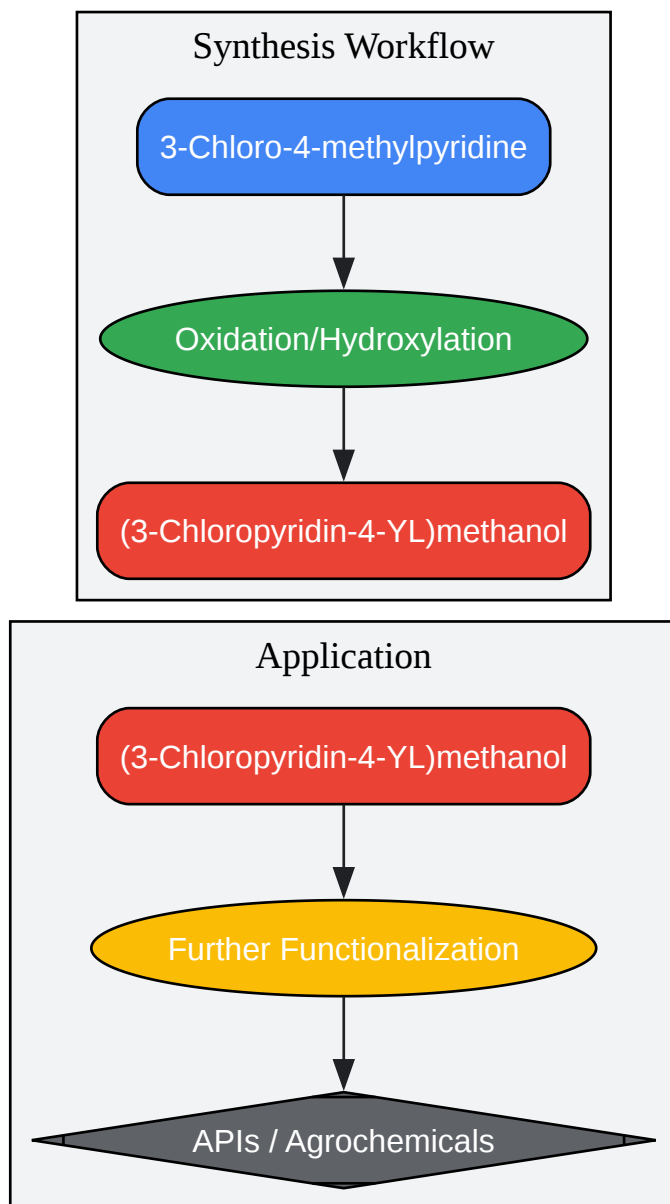
The fundamental molecular properties of **(3-Chloropyridin-4-YL)methanol** are summarized below.

| Property | Value | Citation(s) |
|-------------------|--------------|-------------|
| Molecular Formula | C6H6ClNO | [1][2][3] |
| Molecular Weight | 143.57 g/mol | [1][2][3] |
| CAS Number | 79698-53-6 | [2][3] |

Synthesis and Characterization

As a key intermediate, the synthesis of **(3-Chloropyridin-4-YL)methanol** is a critical step in the production of various target molecules. While specific industrial synthesis protocols are

often proprietary, a general conceptual workflow can be outlined.



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General synthesis and application workflow.

Experimental Protocols

Characterization of **(3-Chloropyridin-4-yl)methanol**:

The identity and purity of **(3-Chloropyridin-4-YL)methanol** are typically confirmed using a suite of standard analytical techniques. Commercial suppliers often provide documentation including NMR, HPLC, and LC-MS data.^[2]

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are used to elucidate the molecular structure. The proton NMR would show characteristic signals for the aromatic protons on the pyridine ring and the methylene protons of the hydroxymethyl group.
- **High-Performance Liquid Chromatography (HPLC):** HPLC is employed to assess the purity of the compound. A reversed-phase column with a suitable mobile phase (e.g., a gradient of acetonitrile and water) would be used to separate the main compound from any impurities.
- **Liquid Chromatography-Mass Spectrometry (LC-MS):** This technique combines the separation power of HPLC with the mass analysis capabilities of mass spectrometry to confirm both the purity and the molecular weight of the compound.

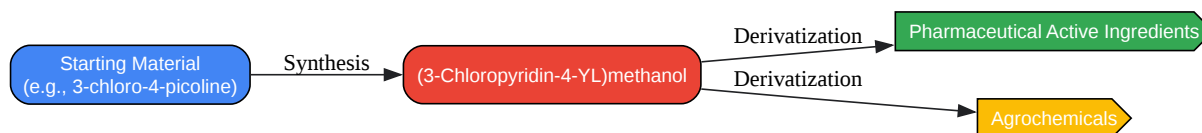
Applications in Research and Development

(3-Chloropyridin-4-YL)methanol is primarily utilized as an intermediate in the synthesis of more complex molecules with potential biological activity.^[1] Its pyridine moiety is a common feature in many bioactive compounds, and the chloro and hydroxymethyl groups provide reactive handles for further chemical modifications.

Key Application Areas:

- **Pharmaceutical Development:** This compound is a valuable precursor for the synthesis of active pharmaceutical ingredients (APIs). It is particularly used in the development of drugs targeting neurological disorders, infections, and inflammatory conditions.^[1] The chloropyridine structure is a key pharmacophore in a number of established drugs.
- **Agrochemical Synthesis:** In the agrochemical sector, **(3-Chloropyridin-4-YL)methanol** serves as an intermediate in the production of novel pesticides and herbicides.^[1] The halogenated pyridine core can enhance the efficacy and selectivity of the final product.

The logical progression from a simple precursor to a high-value final product underscores the importance of **(3-Chloropyridin-4-YL)methanol** as a foundational chemical entity in synthetic chemistry.



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Role as a versatile chemical intermediate.

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References

- 1. (3-Chloropyridin-4-yl)methanol [myskinrecipes.com]
- 2. CAS 79698-53-6 | (3-chloropyridin-4-yl)methanol - Synblock [synblock.com]
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